

Technical Support Center: 1-Chloro-2-fluoroethane Waste Management

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Compound of Interest

Compound Name: 1-Chloro-2-fluoroethane

Cat. No.: B1294213

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This guide provides comprehensive information for researchers, scientists, and drug development professionals on the safe storage and disposal of **1-Chloro-2-fluoroethane** waste. Adherence to these guidelines is critical to ensure laboratory safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: How must **1-Chloro-2-fluoroethane** waste be stored in the laboratory?

A1: **1-Chloro-2-fluoroethane** waste must be stored in a designated, cool, dry, and well-ventilated area.^[1] It should be kept in tightly closed, properly labeled containers away from direct sunlight, heat, sparks, and other ignition sources.^{[1][2]} Storage areas should be secured and clearly marked with appropriate hazard warnings.^[3]

Q2: What are the approved disposal methods for **1-Chloro-2-fluoroethane** waste?

A2: The primary approved disposal method for **1-Chloro-2-fluoroethane** is through a licensed hazardous waste disposal company.^[4] The most common technique is controlled incineration at a facility equipped with flue gas scrubbing capabilities.^[1] Under no circumstances should this chemical waste be disposed of down the drain or allowed to evaporate in a fume hood.^{[1][3][5]}

Q3: Can I mix **1-Chloro-2-fluoroethane** waste with other solvent wastes?

A3: It is crucial to segregate halogenated solvent waste, like **1-Chloro-2-fluoroethane**, from non-halogenated solvent waste.^{[5][6]} Mixing these waste streams can create dangerous reactions and significantly increases disposal costs, as non-halogenated solvents can often be recycled as fuel additives, while halogenated solvents require specialized incineration.^{[5][6]}

Q4: What personal protective equipment (PPE) is required when handling **1-Chloro-2-fluoroethane** waste?

A4: When handling **1-Chloro-2-fluoroethane** waste, appropriate personal protective equipment (PPE) is mandatory. This includes chemical-resistant gloves (inspected before use), safety goggles or a face shield, and a lab coat.^{[1][7][8]} If there is a risk of inhalation, a full-face respirator should be used in a well-ventilated area, preferably within a chemical fume hood.^{[2][9]}

Q5: What should I do in case of a **1-Chloro-2-fluoroethane** spill?

A5: In the event of a spill, immediately evacuate all non-essential personnel from the area and ensure adequate ventilation.^[1] Remove all sources of ignition.^[1] Wearing appropriate PPE, contain the spill using an inert absorbent material. The contaminated absorbent material must then be collected in a suitable, sealed container and disposed of as hazardous waste.^{[1][8][10]}

Troubleshooting Guide

Issue	Probable Cause	Solution
Leaking waste container	Container degradation or improper sealing.	Immediately transfer the waste to a new, compatible, and properly labeled container. Inspect storage areas for any further spills and decontaminate if necessary. Ensure all containers are securely sealed.
Faint sweet or ethereal odor detected in the storage area	A possible leak or improper ventilation.	Check all container seals. Increase ventilation to the area. If the odor persists, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.
Uncertainty about waste segregation	Lack of clear labeling or understanding of waste streams.	Immediately consult your laboratory's chemical hygiene plan and waste disposal guidelines. If still unsure, contact your EHS department for clarification before proceeding. Do not mix wastes you are uncertain about.
Waste disposal pickup was rejected	Improper labeling, mixed waste, or an overfilled container.	Contact your hazardous waste disposal provider to understand the specific reason for rejection. Correct the issue as advised. This may involve relabeling, segregating the waste, or repackaging it into a container that is not overfilled.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Chloro-2-fluoroethane**.

Property	Value
Molecular Formula	C2H4ClF[1]
Molecular Weight	82.5 g/mol [1]
Boiling Point	53.2 °C[11]
Melting Point	-76 °C[12]
Density	1.168 g/cm ³ [1][12]
Vapor Pressure	394 mmHg at 25°C
Solubility in Water	Relatively insoluble[13]
Solubility in Organic Solvents	Soluble in ethanol and acetone[13]

Experimental Protocols

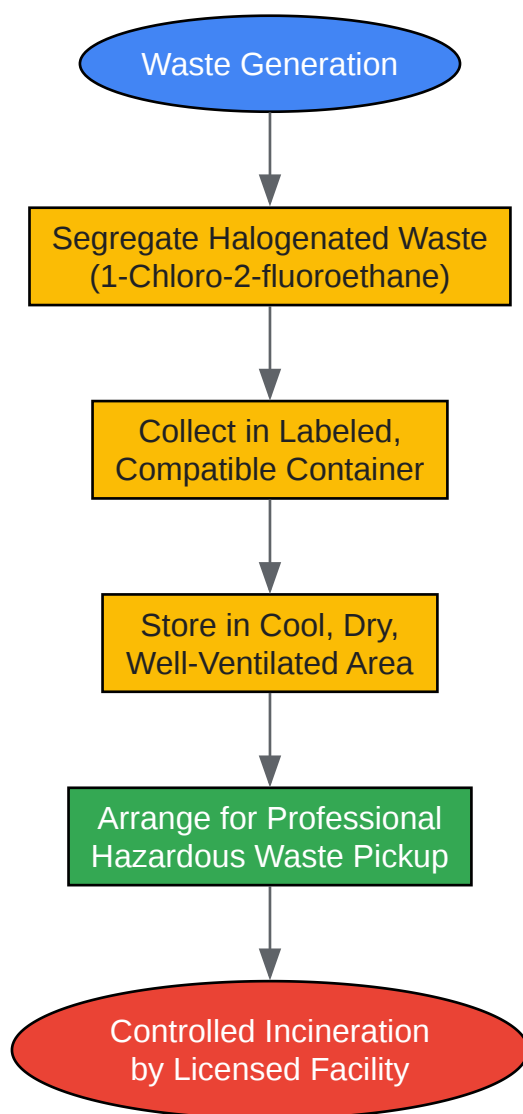
Protocol for Segregation and Containerization of 1-Chloro-2-fluoroethane Waste

- **Container Selection:** Obtain a designated and compatible waste container, typically a polyethylene container provided by your institution's EHS department.[3] Ensure the container is clean, dry, and in good condition.
- **Labeling:** Affix a hazardous waste label to the container. The label must include the full chemical name ("**1-Chloro-2-fluoroethane**"), the concentration, and the hazard pictograms (e.g., flammable, health hazard).
- **Waste Collection:** Collect only **1-Chloro-2-fluoroethane** waste in this container. Do not mix with non-halogenated solvents, aqueous waste, or solid waste.[5][6]
- **Sealing:** Keep the container tightly sealed when not in use to prevent the release of vapors.
- **Storage:** Store the sealed container in a designated secondary containment bin within a well-ventilated, cool, and dry area, away from ignition sources.

Protocol for Managing a Minor Spill of 1-Chloro-2-fluoroethane

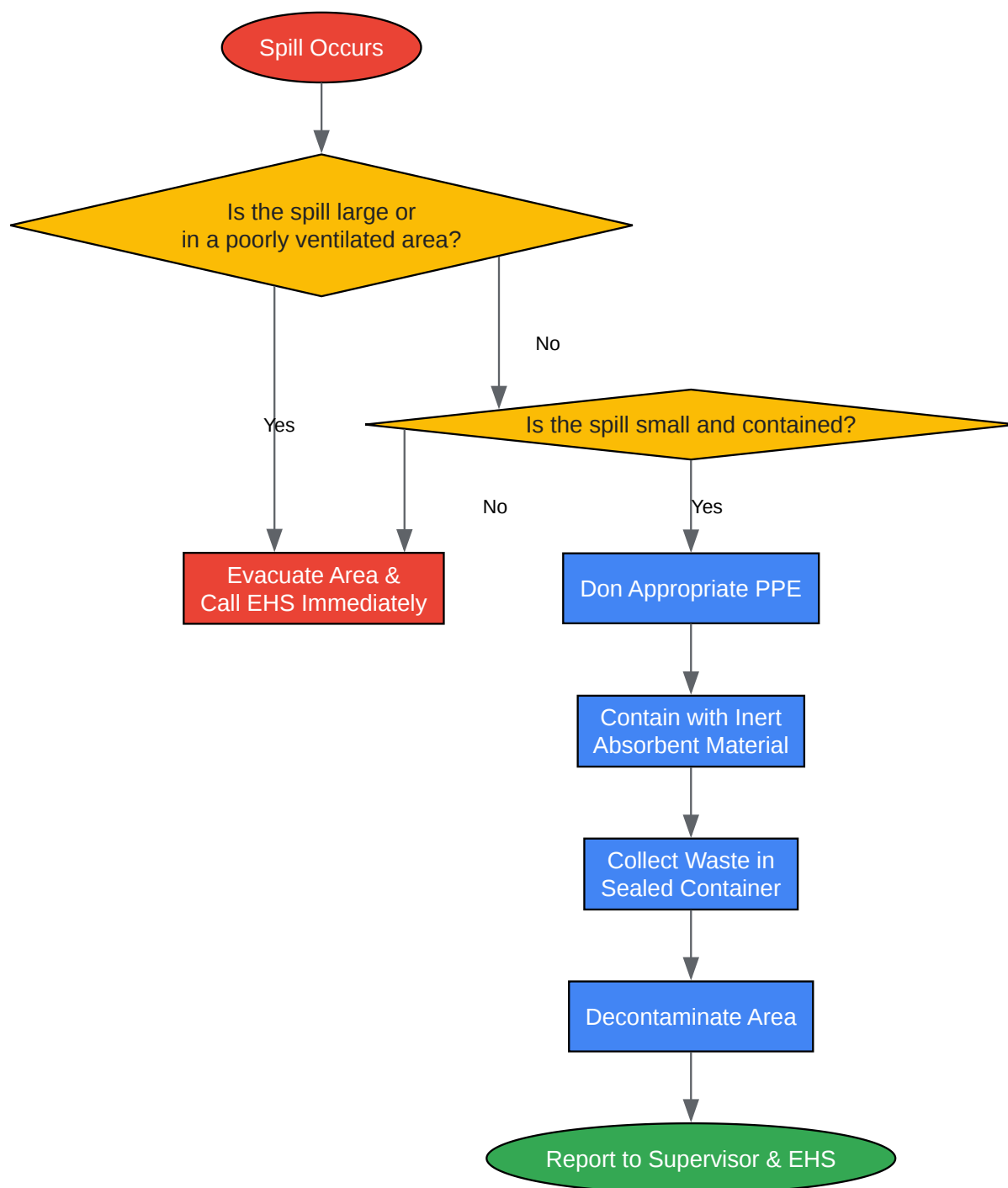
- **Alert Personnel:** Immediately alert others in the vicinity of the spill.
- **Ensure Ventilation:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Don PPE:** Put on the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Contain Spill:** Use a spill kit with inert absorbent material (e.g., vermiculite, sand) to contain the spill. Do not use combustible materials.
- **Collect Waste:** Carefully collect the absorbent material using non-sparking tools and place it in a labeled, sealable container for hazardous waste disposal.^[1]
- **Decontaminate:** Decontaminate the spill area with a suitable cleaning agent, and dispose of the cleaning materials as hazardous waste.
- **Report:** Report the spill to your laboratory supervisor and EHS department, as per your institution's policy.

Visual Guides



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Caption: Workflow for the safe disposal of **1-Chloro-2-fluoroethane** waste.



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Caption: Decision tree for responding to a **1-Chloro-2-fluoroethane** spill.

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